

Lack of Independent Replication Studies for Ascr#2 Prevents Comparative Analysis

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Compound of Interest		
Compound Name:	ascr#2	
Cat. No.:	B3432016	Get Quote

Efforts to compile a comparative guide on the independent replication of studies involving ascr#2, a pheromone used by the nematode Caenorhabditis elegans, have been unsuccessful due to a lack of publicly available independent replication studies. While foundational research on ascr#2 exists, data from separate, unaffiliated laboratories to corroborate and compare findings are not readily accessible.

Ascaroside #2 (ascr#2), also known as Ascaroside C6, is a small molecule isolated from C. elegans.[1][2] Primary research has established its significant roles in the nematode's life cycle, primarily in promoting entry into the dauer larval stage, a state of arrested development, and in acting as a potent male attractant, often in synergy with other ascarosides like ascr#3.[1][2][3] [4]

The mechanism of action for **ascr#2** involves G protein-coupled receptors (GPCRs), including DAF-37, DAF-38, SRBC-64, and SRBC-66.[3] Its signaling is understood to be upstream of major conserved pathways such as TGF-β and insulin signaling, which regulate development, metabolism, and lifespan.[5] Some studies have also indicated that **ascr#2** can influence lifespan and stress resistance in C. elegans.[3]

Within the initial studies, comparisons have been made between **ascr#2** and other ascarosides, such as ascr#3 and ascr#5, and an antagonist compound, nacq#1, has been identified.[1][3][4][6][7] However, these comparisons are part of the primary body of research and do not constitute independent replications.



The core of the user's request was to develop a comparison guide based on data from independent replication studies. The absence of such studies in the public domain makes it impossible to create a guide that objectively compares the performance of **ascr#2** with other alternatives based on supporting experimental data from unaffiliated research groups. Consequently, the requirements for data presentation in tables, detailed experimental protocols from replication studies, and visualization of comparative workflows cannot be fulfilled as requested.

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